

Application Notes and Protocols: Cytotoxicity Testing of Acridinone Alkaloids on Cancer Cell Lines

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Compound of Interest

Compound Name: 1,7-Dimethoxy-10-methylacridin-9(10H)-one
CAS No.: 112649-94-2
Cat. No.: B12941352

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Introduction

Acridinone alkaloids, a class of naturally occurring and synthetic heterocyclic compounds, have garnered significant attention in oncological research due to their potent cytotoxic activities against a broad spectrum of cancer cell lines.^{[1][2][3][4]} These compounds, characterized by a core acridin-9(10H)-one structure, have been isolated from various plant species, particularly within the Rutaceae family, and have also been the subject of extensive synthetic modification to enhance their therapeutic potential.^{[2][5][6]} The unique planar ring system of acridone derivatives allows them to function as DNA intercalators and inhibitors of crucial enzymes like topoisomerase and telomerase, thereby disrupting DNA synthesis and repair processes in rapidly dividing cancer cells.^{[2][4][7][8]} Furthermore, emerging evidence suggests that their anticancer effects are also mediated through the modulation of key cellular signaling pathways, such as the MAPK/ERK pathway, and the induction of apoptosis.^{[1][4][9][10][11]}

This comprehensive guide provides detailed protocols and field-proven insights for researchers, scientists, and drug development professionals engaged in the in vitro evaluation of acridinone alkaloid cytotoxicity. We will delve into the principles of common cytotoxicity assays, provide step-by-step methodologies, and discuss critical aspects of experimental design and data interpretation to ensure the generation of robust and reproducible results.

Principles of In Vitro Cytotoxicity Testing

The initial assessment of the anticancer potential of novel compounds like acridinone alkaloids relies on robust in vitro cytotoxicity assays. These assays measure various cellular parameters to determine the concentration at which a compound exerts a toxic effect on a cancer cell population. The most commonly employed methods include the MTT, SRB, and LDH assays, each with its own underlying principle.

- **MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) Assay:** This colorimetric assay is a widely used method to assess cell viability by measuring cellular metabolic activity.^{[12][13][14][15]} In viable cells, mitochondrial dehydrogenases reduce the yellow tetrazolium salt MTT to purple formazan crystals.^{[13][14]} The amount of formazan produced is directly proportional to the number of metabolically active cells.^{[12][14]} The insoluble formazan crystals are then solubilized, and the absorbance is measured spectrophotometrically.^{[12][14]}
- **SRB (Sulforhodamine B) Assay:** The SRB assay is a colorimetric method that estimates cell number by staining total cellular protein.^{[16][17][18]} Sulforhodamine B is a bright pink aminoxanthene dye that binds to basic amino acid residues of proteins under mildly acidic conditions.^[17] The amount of bound dye is proportional to the total protein mass, which is an indirect measure of cell number.^[17] This assay is less susceptible to interference from compounds that affect metabolic activity.
- **LDH (Lactate Dehydrogenase) Assay:** This assay quantifies cytotoxicity by measuring the activity of lactate dehydrogenase released from damaged cells into the culture medium.^{[19][20][21][22][23]} LDH is a stable cytosolic enzyme that is released upon loss of membrane integrity, a hallmark of late apoptosis or necrosis.^{[21][22][24]} The released LDH catalyzes the conversion of a substrate, and the resulting product can be measured colorimetrically or fluorometrically.^{[20][21]}

Experimental Design: A Framework for Reliable Results

A well-designed experiment is paramount for obtaining meaningful and reproducible cytotoxicity data. Key considerations include the appropriate selection of cell lines, the inclusion of proper controls, and the establishment of a suitable dose-response range.

Cell Line Selection

The choice of cancer cell lines should be guided by the research objectives and the intended therapeutic target.^{[25][26]} It is advisable to screen acridinone alkaloids against a panel of cell lines representing different tumor types to assess their spectrum of activity.^{[26][27]} For instance, if targeting a specific cancer, cell lines derived from that malignancy should be prioritized.^[25] It is also beneficial to include a non-cancerous cell line to evaluate the selective toxicity of the compounds.^{[25][28]} Adherent cell lines are generally suitable for MTT and SRB assays, while both adherent and suspension cells can be used for the LDH assay.

Controls: The Foundation of a Valid Assay

The inclusion of appropriate controls is non-negotiable for validating the experimental results.^{[29][30]}

- **Negative Control (Untreated Cells):** This control consists of cells cultured in medium only and represents 100% cell viability. It is used to normalize the data from the treated groups.^[29]
- **Vehicle Control:** This control contains cells treated with the same concentration of the solvent used to dissolve the acridinone alkaloids (e.g., DMSO). This is crucial to ensure that the solvent itself does not exert any cytotoxic effects.^[29]
- **Positive Control:** A known cytotoxic agent (e.g., doxorubicin, cisplatin) should be included to confirm that the assay is performing as expected and that the cells are responsive to cytotoxic stimuli.^{[29][31]}
- **Blank Control (Medium Only):** This control contains only the culture medium and is used to subtract the background absorbance.^[32]

Dose-Response and Incubation Time

To determine the potency of the acridinone alkaloids, a dose-response experiment should be performed. This involves treating the cells with a range of concentrations of the compound. A preliminary screening with a wide concentration range can be followed by a more refined experiment with a narrower range around the estimated IC₅₀ value (the concentration that inhibits 50% of cell growth). The incubation time for the treatment can vary (e.g., 24, 48, or 72 hours) and should be optimized based on the cell line's doubling time and the compound's mechanism of action.[\[14\]](#)

Detailed Experimental Protocols

The following are detailed, step-by-step protocols for performing MTT, SRB, and LDH cytotoxicity assays. These protocols are based on established methodologies and best practices in cell culture.[\[33\]](#)[\[34\]](#)[\[35\]](#)

Protocol 1: MTT Assay for Cytotoxicity Testing

This protocol is adapted for adherent cells in a 96-well plate format.

Materials:

- Cancer cell lines of choice
- Complete cell culture medium (e.g., DMEM, RPMI-1640) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Acridinone alkaloid stock solution (dissolved in a suitable solvent like DMSO)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in sterile PBS)[\[36\]](#)
- Solubilization solution (e.g., 10% SDS in 0.01 M HCl, or DMSO)
- 96-well flat-bottom sterile microplates
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count the cells.
 - Seed the cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 μ L of complete culture medium.
 - Incubate the plate at 37°C in a humidified 5% CO₂ incubator for 24 hours to allow the cells to attach.
- Compound Treatment:
 - Prepare serial dilutions of the acridinone alkaloid in complete culture medium from the stock solution.
 - Carefully remove the medium from the wells and add 100 μ L of the prepared compound dilutions to the respective wells.
 - Include vehicle control and untreated control wells.
 - Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours).
- MTT Addition and Incubation:
 - After the treatment period, add 10 μ L of the 5 mg/mL MTT solution to each well.[\[12\]](#)
 - Incubate the plate for 2-4 hours at 37°C in a CO₂ incubator. During this time, viable cells will convert the MTT into formazan crystals.
- Formazan Solubilization:
 - Carefully remove the medium containing MTT.
 - Add 100 μ L of the solubilization solution to each well to dissolve the formazan crystals.

- Incubate the plate for at least 15 minutes at room temperature on an orbital shaker to ensure complete solubilization.[36]
- Absorbance Measurement:
 - Measure the absorbance of each well at a wavelength between 550 and 600 nm (e.g., 570 nm) using a microplate reader.[12] A reference wavelength of 630 nm or 650 nm can be used to subtract background absorbance.[14]

Protocol 2: SRB Assay for Cytotoxicity Testing

This protocol is suitable for adherent cells in a 96-well plate format.

Materials:

- Cancer cell lines of choice
- Complete cell culture medium
- Acridinone alkaloid stock solution
- Trichloroacetic acid (TCA) solution (10% w/v)
- Sulforhodamine B (SRB) solution (0.4% w/v in 1% acetic acid)
- Tris-base solution (10 mM, pH 10.5)
- 1% Acetic acid solution
- 96-well flat-bottom sterile microplates
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding and Treatment:

- Follow steps 1 and 2 from the MTT assay protocol.
- Cell Fixation:
 - After the treatment period, gently add 50 μ L of cold 10% TCA to each well without removing the culture medium.
 - Incubate the plate at 4°C for 1 hour to fix the cells.[\[18\]](#)
- Washing:
 - Carefully wash the plates four times with slow-running tap water or by submerging in a tub of water.[\[16\]](#)[\[18\]](#)
 - Allow the plates to air-dry completely at room temperature.[\[16\]](#)
- SRB Staining:
 - Add 50 μ L of 0.4% SRB solution to each well.[\[16\]](#)
 - Incubate at room temperature for 30 minutes.[\[17\]](#)
- Removal of Unbound Dye:
 - Quickly rinse the plates four times with 1% acetic acid to remove unbound dye.[\[16\]](#)
 - Allow the plates to air-dry completely.
- Solubilization and Absorbance Measurement:
 - Add 100 μ L of 10 mM Tris-base solution to each well to solubilize the protein-bound dye.[\[16\]](#)
 - Shake the plate on an orbital shaker for 10 minutes.[\[16\]](#)
 - Measure the absorbance at 510 nm in a microplate reader.[\[16\]](#)[\[18\]](#)

Protocol 3: LDH Assay for Cytotoxicity Testing

This assay measures LDH release into the culture supernatant.

Materials:

- Cancer cell lines of choice
- Complete cell culture medium
- Acridinone alkaloid stock solution
- Commercially available LDH Cytotoxicity Assay Kit (follow the manufacturer's instructions)
- Lysis buffer (often provided in the kit, e.g., Triton X-100 solution)
- 96-well flat-bottom sterile microplates
- Multichannel pipette
- Microplate reader

Procedure:

- Cell Seeding and Treatment:
 - Follow steps 1 and 2 from the MTT assay protocol.
 - Prepare additional wells for the maximum LDH release control.
- Sample Collection:
 - After the treatment period, centrifuge the plate (if using suspension cells) at a low speed (e.g., 250 x g) for 5 minutes.
 - Carefully transfer a specific volume (e.g., 50 μ L) of the cell culture supernatant from each well to a new 96-well plate.[\[20\]](#)
- Maximum LDH Release Control:

- To the maximum release control wells, add the lysis buffer provided in the kit (e.g., 10 µL of 10X Lysis Buffer) and incubate for the time recommended by the manufacturer to induce complete cell lysis.[\[24\]](#)
- Collect the supernatant as described in step 2.
- LDH Reaction:
 - Add the LDH reaction mixture (substrate and catalyst) from the kit to each well of the new plate containing the supernatants.[\[21\]](#)
 - Incubate the plate at room temperature for the time specified in the kit's protocol (usually around 30 minutes), protected from light.[\[21\]](#)
- Stopping the Reaction and Measuring Absorbance:
 - Add the stop solution provided in the kit to each well.[\[20\]](#)
 - Measure the absorbance at the recommended wavelength (typically 490 nm) using a microplate reader.[\[20\]](#)

Data Analysis and Interpretation

The raw absorbance data from the cytotoxicity assays are used to calculate the percentage of cell viability or cytotoxicity.

For MTT and SRB Assays (Viability):

$$\text{Percentage of Cell Viability} = \frac{[(\text{Absorbance of Treated Cells} - \text{Absorbance of Blank}) / (\text{Absorbance of Untreated Control} - \text{Absorbance of Blank})] \times 100}$$

For LDH Assay (Cytotoxicity):

$$\text{Percentage of Cytotoxicity} = \frac{[(\text{Absorbance of Treated Cells} - \text{Absorbance of Untreated Control}) / (\text{Absorbance of Maximum Release Control} - \text{Absorbance of Untreated Control})] \times 100}$$

The calculated percentages are then plotted against the logarithm of the compound concentrations to generate a dose-response curve. From this curve, the IC₅₀ value, which is

the concentration of the compound that causes a 50% reduction in cell viability or a 50% increase in cytotoxicity, can be determined using non-linear regression analysis.

Example Data: Cytotoxicity of Acridinone Alkaloids

The following table summarizes reported IC50 values for various acridinone alkaloids against different cancer cell lines, showcasing their potential as anticancer agents.

Acridinone Alkaloid	Cancer Cell Line	IC50 (μM)	Reference
Buxifoliadine E	LNCaP (Prostate)	Potent	[1]
Buxifoliadine E	HepG2 (Hepatoblastoma)	Potent	[1]
1,3-dimethoxy-10-methylacridone	CCRF-CEM (Leukemia)	< 138	[37]
Norevoxanthine	U87MG (Glioblastoma)	5.72	[37]
Citbismine-E	HL-60 (Leukemia)	Potent	[38]

Mechanistic Insights into Acridinone Alkaloid Cytotoxicity

Understanding the molecular mechanisms by which acridinone alkaloids induce cancer cell death is crucial for their development as therapeutic agents. Studies have revealed that these compounds can trigger apoptosis and interfere with critical signaling pathways involved in cell proliferation and survival.[1][4][5]

Induction of Apoptosis

Several acridinone alkaloids have been shown to induce apoptosis, or programmed cell death, in cancer cells.[1][37][38] This is often characterized by the activation of caspases, a family of proteases that execute the apoptotic process. For example, some acridones have been observed to increase the levels of pro-apoptotic proteins like Bax and cleaved caspase-3, while decreasing the levels of anti-apoptotic proteins.[1]

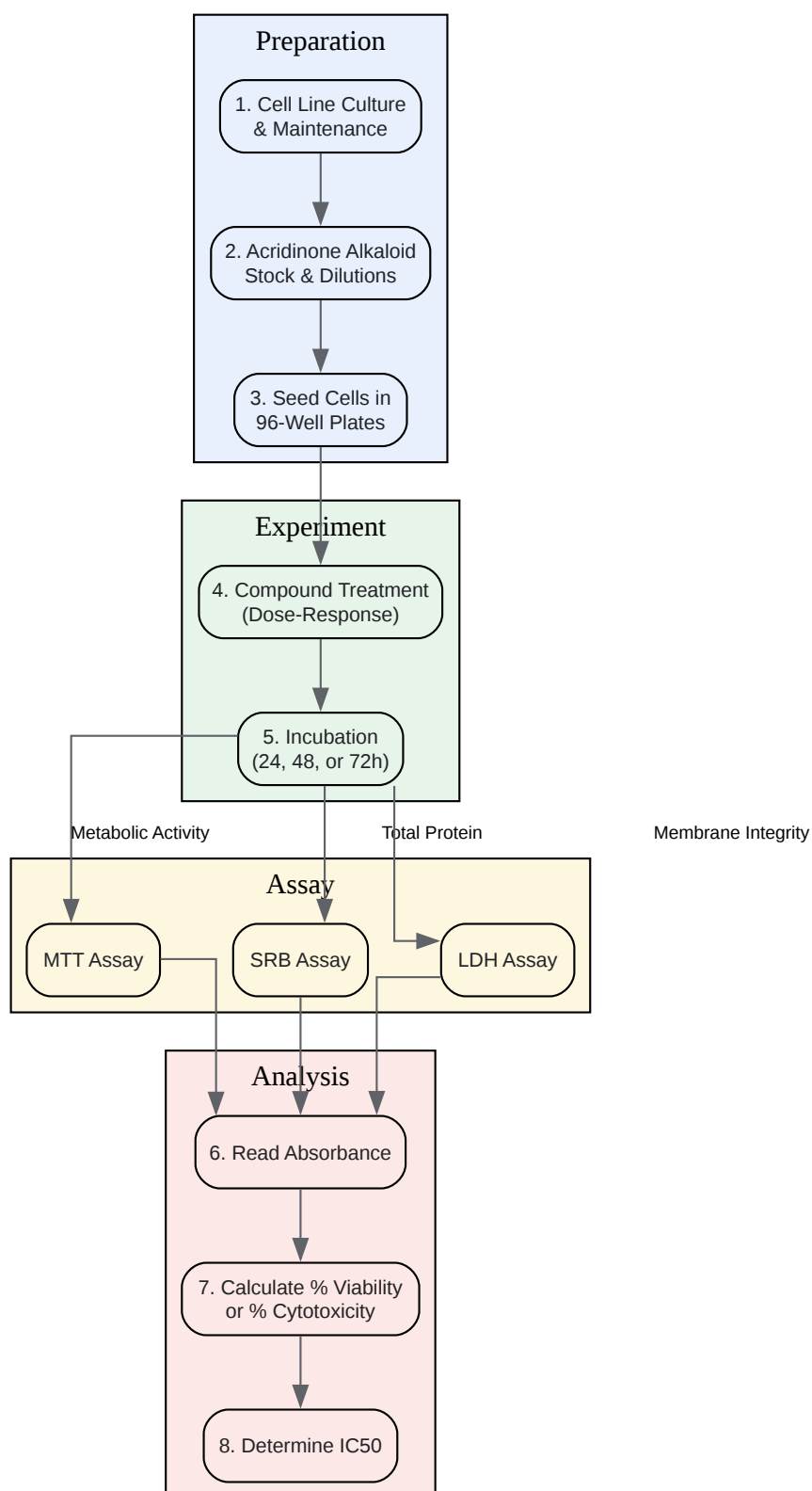
Interference with Signaling Pathways

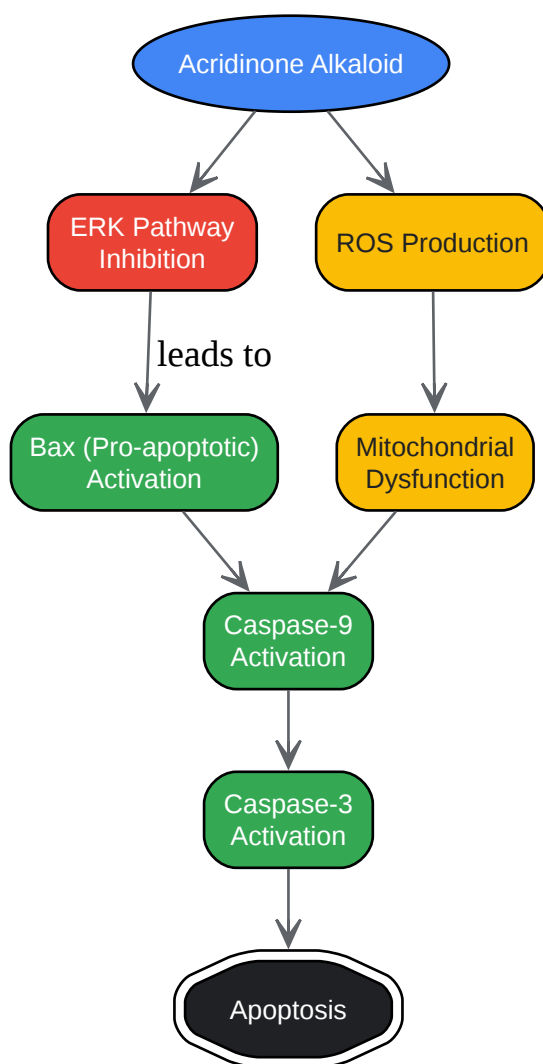
The mitogen-activated protein kinase (MAPK) pathway, particularly the extracellular signal-regulated kinase (ERK) cascade, is a key regulator of cell proliferation and is often dysregulated in cancer.^{[1][10]} Some acridinone alkaloids, such as buxifoliadine E, have been found to inhibit the phosphorylation of ERK, thereby suppressing cancer cell proliferation.^{[1][11]} This inhibition can lead to downstream effects such as the modulation of apoptosis-related proteins.^[1] Additionally, some acridone derivatives have been documented to affect other signaling pathways like PI3K/Akt and NF- κ B.^[4]

Visualizing the Workflow and Mechanisms

Diagrams can provide a clear and concise overview of complex experimental processes and biological pathways.

Experimental Workflow for Cytotoxicity Testing





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Caption: Postulated mechanism of acridinone alkaloid-induced apoptosis.

Conclusion

The protocols and guidelines presented in this application note provide a robust framework for the systematic evaluation of the cytotoxic potential of acridinone alkaloids against cancer cell lines. By adhering to sound experimental design principles, employing validated assay methodologies, and carefully interpreting the resulting data, researchers can generate high-quality, reproducible results. This will ultimately contribute to a deeper understanding of the anticancer properties of this promising class of compounds and facilitate their potential translation into novel therapeutic strategies.

References

- Sulforhodamine B (SRB) Assay in Cell Culture to Investigate Cell Proliferation - Bio-protocol. (URL: [\[Link\]](#))
- Quantification of lactate dehydrogenase for cell viability testing using cell lines and primary cultured astrocytes - PMC. (URL: [\[Link\]](#))
- Sulforhodamine B (SRB) Assay Protocol - Creative Bioarray. (URL: [\[Link\]](#))
- Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments. (URL: [\[Link\]](#))
- LDH Cytotoxicity Assay Kit - OZ Biosciences. (URL: [\[Link\]](#))
- Sulforhodamine B (SRB) Assay in Cell Culture to Investigate Cell Proliferation - PMC - NIH. (URL: [\[Link\]](#))
- MTT Assay Protocol for Cytotoxicity Testing | PDF | Laboratory Techniques - Scribd. (URL: [\[Link\]](#))
- Acridone Derivatives from Atalantia monophylla Inhibited Cancer Cell Proliferation through ERK Pathway - PMC. (URL: [\[Link\]](#))
- Natural and synthetic acridines/acridones as antitumor agents: their biological activities and methods of synthesis. - MOST Wiedzy. (URL: [\[Link\]](#))
- Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells - NCBI - NIH. (URL: [\[Link\]](#))
- Classic NCI-60 Screen (Archived). (URL: [\[Link\]](#))
- Natural and synthetic acridines/acridones as antitumor agents: their biological activities and methods of synthesis - PubMed. (URL: [\[Link\]](#))
- Antitumour Properties of Acridone Alkaloids on a Murine Lymphoma Cell Line - Anticancer Research. (URL: [\[Link\]](#))
- Recent developments in the synthesis and biological activity of acridine/acridone analogues. (URL: [\[Link\]](#))

- CytoScan™ SRB Cell Cytotoxicity Assay - G-Biosciences. (URL: [\[Link\]](#))
- What cell line should I choose for citotoxicity assays? - ResearchGate. (URL: [\[Link\]](#))
- In vitro cytotoxicity activity on several cancer cell lines of acridone alkaloids and N-phenylethyl-benzamide derivatives from Swinglea glutinosa (Bl.) Merr - PubMed. (URL: [\[Link\]](#))
- Cytotoxicity of a naturally occurring furoquinoline alkaloid and four acridone alkaloids towards multi-factorial drug-resistant cancer cells - PubMed. (URL: [\[Link\]](#))
- Targeting Apoptosis and Multiple Signaling Pathways with Icariside II in Cancer Cells. (URL: [\[Link\]](#))
- Anticancer Acridones, Part 2—Acronycine-Type Derivatives Modified with 2,5-Dihydro-1,2,4-Triazine Moiety: Synthesis and In Vitro Evaluation - MDPI. (URL: [\[Link\]](#))
- The cytotoxicity effect of acridone alkaloids N-methylatalaphylline... - ResearchGate. (URL: [\[Link\]](#))
- Medicinal chemistry of acridine and its analogues - PMC. (URL: [\[Link\]](#))
- Guidance on Good Cell Culture Practice (GCCP) | Request PDF - ResearchGate. (URL: [\[Link\]](#))
- In Vitro Cytotoxicity and Cell Viability Assays: Principles, Advantages, and Disadvantages - SciSpace. (URL: [\[Link\]](#))
- In Vitro Cytotoxicity Testing of Novel Drug Molecules Using MTT Assay - International Journal of Pharmaceutical Research and Applications (IJPRA). (URL: [\[Link\]](#))
- Cancer Cell Lines for Drug Discovery and Development - AACR Journals. (URL: [\[Link\]](#))
- Cytotoxicity Testing for Medical Devices: A Guide to Compliance & Best Practices. (URL: [\[Link\]](#))
- Cytotoxic activity of dimeric acridone alkaloids derived from Citrus plants towards human leukaemia HL-60 cells - PubMed. (URL: [\[Link\]](#))

- Highlight report: Cell type selection for toxicity testing - PMC. (URL: [\[Link\]](#))
- Cell Cytotoxicity Screening & Profiling Services - BPS Bioscience. (URL: [\[Link\]](#))
- Characteristics to Consider when Selecting a Positive Control Material for an In Vitro Assay. (URL: [\[Link\]](#))
- Chemical structures of the acridone alkaloids investigated here. 1: arborinine - ResearchGate. (URL: [\[Link\]](#))
- Acridone Derivatives from Atalantia monophylla Inhibited Cancer Cell Proliferation through ERK Pathway - ResearchGate. (URL: [\[Link\]](#))
- Positive and Negative Controls - Rockland Immunochemicals. (URL: [\[Link\]](#))
- Analysis of the DNA damage produced by a platinum–acridine antitumor agent and its effects in NCI-H460 lung cancer cells - Metallomics (RSC Publishing). (URL: [\[Link\]](#))
- Advances in Cytotoxicity Testing: From In Vitro Assays to In Silico Models - MDPI. (URL: [\[Link\]](#))
- Good cell culture practices & in vitro toxicology - PubMed. (URL: [\[Link\]](#))

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Sources

- 1. Acridone Derivatives from Atalantia monophylla Inhibited Cancer Cell Proliferation through ERK Pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Making sure you're not a bot! [mostwiedzy.pl]
- 3. Natural and synthetic acridines/acridones as antitumor agents: their biological activities and methods of synthesis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]

- [5. ar.iijournals.org](https://ar.iijournals.org) [ar.iijournals.org]
- [6. Medicinal chemistry of acridine and its analogues - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [7. Recent developments in the synthesis and biological activity of acridine/acridone analogues - RSC Advances \(RSC Publishing\) DOI:10.1039/C7RA01026E](https://pubs.rsc.org/) [pubs.rsc.org]
- [8. Analysis of the DNA damage produced by a platinum–acridine antitumor agent and its effects in NCI-H460 lung cancer cells - Metallomics \(RSC Publishing\)](https://pubs.rsc.org/) [pubs.rsc.org]
- [9. Targeting Apoptosis and Multiple Signaling Pathways with Icariside II in Cancer Cells](https://ijbs.com/) [ijbs.com]
- [10. researchgate.net](https://researchgate.net/) [researchgate.net]
- [11. researchgate.net](https://researchgate.net/) [researchgate.net]
- [12. merckmillipore.com](https://merckmillipore.com/) [merckmillipore.com]
- [13. Cytotoxicity MTT Assay Protocols and Methods | Springer Nature Experiments](https://experiments.springernature.com/) [experiments.springernature.com]
- [14. pdf.benchchem.com](https://pdf.benchchem.com/) [pdf.benchchem.com]
- [15. scribd.com](https://scribd.com/) [scribd.com]
- [16. bio-protocol.org](https://bio-protocol.org/) [bio-protocol.org]
- [17. creative-bioarray.com](https://creative-bioarray.com/) [creative-bioarray.com]
- [18. Sulforhodamine B \(SRB\) Assay in Cell Culture to Investigate Cell Proliferation - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [19. LDH-Glo™ Cytotoxicity Assay | LDH Assay | LDH Release | J2380 | Promega](https://promega.kr/) [promega.kr]
- [20. Quantification of lactate dehydrogenase for cell viability testing using cell lines and primary cultured astrocytes - PMC](https://pubmed.ncbi.nlm.nih.gov/) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- [21. LDH Cytotoxicity Assay Kit | Cell Signaling Technology](https://cellsignal.com/) [cellsignal.com]
- [22. ozbiosciences.com](https://ozbiosciences.com/) [ozbiosciences.com]
- [23. apexbt.com](https://apexbt.com/) [apexbt.com]
- [24. scispace.com](https://scispace.com/) [scispace.com]
- [25. researchgate.net](https://researchgate.net/) [researchgate.net]
- [26. aacrjournals.org](https://aacrjournals.org/) [aacrjournals.org]
- [27. bpsbioscience.com](https://bpsbioscience.com/) [bpsbioscience.com]
- [28. ijprajournal.com](https://ijprajournal.com/) [ijprajournal.com]

- 29. Cytotoxicity Assays: In Vitro Methods to Measure Dead Cells - Assay Guidance Manual - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 30. Positive and Negative Controls | Rockland [rockland.com]
- 31. Characteristics to Consider when Selecting a Positive Control Material for an In Vitro Assay | NIST [nist.gov]
- 32. mdpi.com [mdpi.com]
- 33. researchgate.net [researchgate.net]
- 34. atcc.org [atcc.org]
- 35. Good cell culture practices & in vitro toxicology - PubMed [pubmed.ncbi.nlm.nih.gov]
- 36. MTT assay protocol | Abcam [abcam.com]
- 37. Cytotoxicity of a naturally occurring furoquinoline alkaloid and four acridone alkaloids towards multi-factorial drug-resistant cancer cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 38. Cytotoxic activity of dimeric acridone alkaloids derived from Citrus plants towards human leukaemia HL-60 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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